

# An In-depth Technical Guide to the Physical Properties of 3,3-Diphenylpropanol

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## Compound of Interest

Compound Name: 3,3-Diphenylpropanol

Cat. No.: B1345090

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3,3-Diphenylpropanol**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise data and methodologies for substance characterization and quality control.

## Quantitative Physical Properties

The physical properties of **3,3-Diphenylpropanol** are summarized in the table below, providing a clear and concise reference for laboratory use.

Physical Property	Value	Conditions
Boiling Point	185 °C	at 10 mmHg
Density	1.067 g/mL	at 25 °C

## Experimental Protocols

The following sections detail the standardized methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **3,3-Diphenylpropanol**.

### 2.1. Determination of Boiling Point (Capillary Method)

This method is a common micro-scale technique for determining the boiling point of a liquid.

#### Apparatus and Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Sample of **3,3-Diphenylpropanol**
- Heating oil (e.g., mineral oil or paraffin oil)

#### Procedure:

- A small amount of **3,3-Diphenylpropanol** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[\[1\]](#)
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The entire assembly is immersed in a heating bath (Thiele tube filled with oil).
- The apparatus is heated slowly and uniformly.[\[1\]](#)
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[1\]](#) This indicates that the vapor pressure of the liquid equals the atmospheric pressure.

- The temperature is recorded at this point. For accuracy, the determination can be repeated after the liquid has cooled slightly and is drawn back into the capillary tube.

## 2.2. Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be accurately determined by measuring its mass and volume.[2]

Apparatus and Materials:

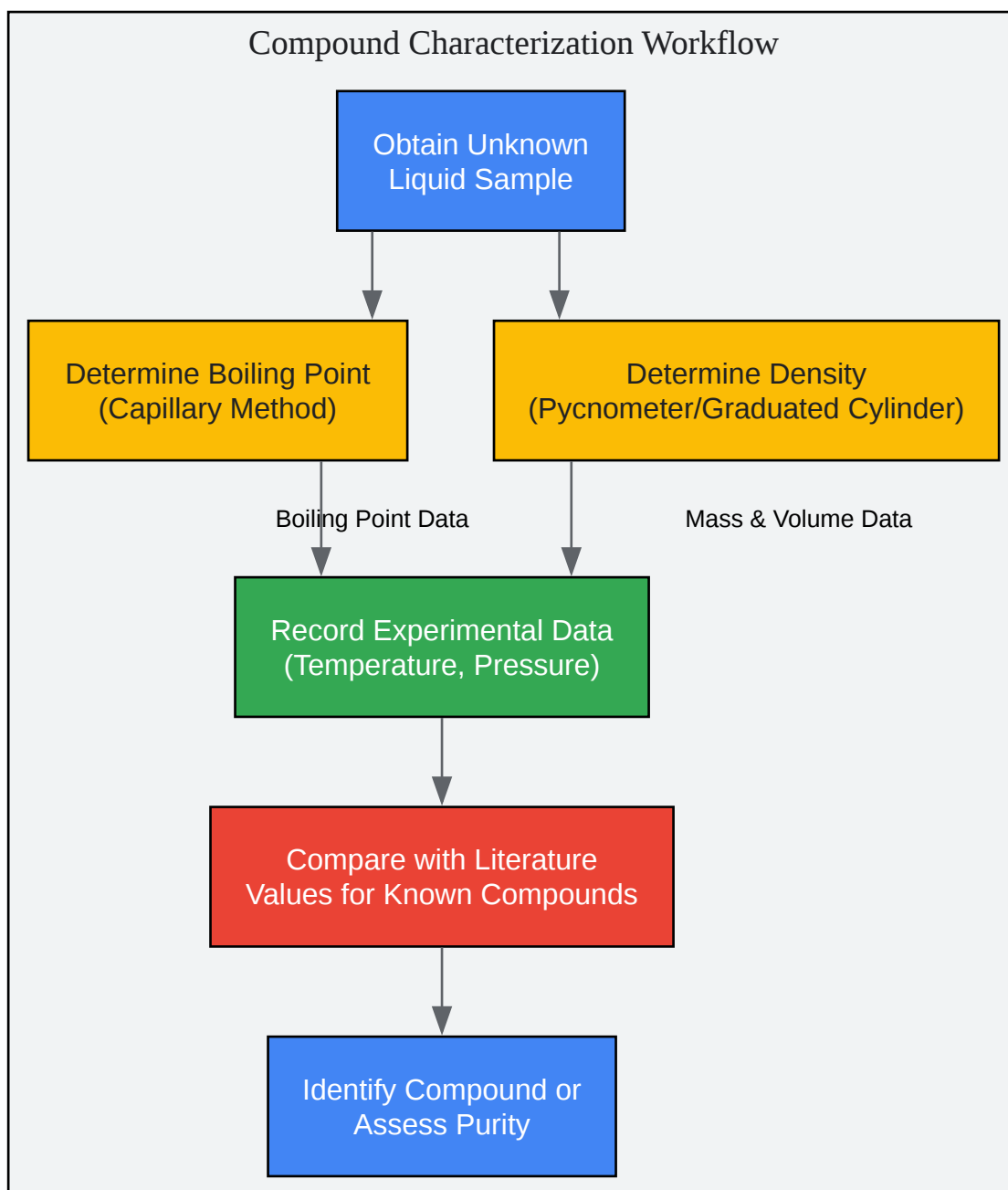
- Pycnometer or a graduated cylinder
- Analytical balance
- Thermometer
- Sample of **3,3-Diphenylpropanol**
- Distilled water (for calibration if using a pycnometer)

Procedure using a Graduated Cylinder:

- An empty, dry graduated cylinder is weighed using an analytical balance, and its mass is recorded.[2]
- A specific volume of **3,3-Diphenylpropanol** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is reweighed, and the new mass is recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The temperature of the liquid is measured and recorded, as density is temperature-dependent.[2]
- The density is calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

## Workflow for Physical Property Verification

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of an unknown liquid compound, a common procedure in chemical research and drug development.



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## References

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